

# Comparative Analysis of Reactive Orange 12 Fixation on Cotton, Wool, and Silk

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Reactive orange 12

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A comprehensive study of the fixation of C.I. **Reactive Orange 12** on different textile fibers reveals significant variations in performance and application methodologies. This guide provides a comparative analysis of the dye's fixation efficiency and colorfastness on cotton (a cellulosic fiber), and wool and silk (protein fibers), supported by experimental data and protocols for researchers and scientists in the textile and dyeing industry.

Reactive dyes, like **Reactive Orange 12**, are known for forming strong covalent bonds with textile fibers, which results in excellent wash fastness.[1][2] The mechanism of this bonding, however, differs based on the functional groups present in the fiber. For cotton, the dye's reactive group, typically a vinyl sulfone, reacts with the hydroxyl groups (-OH) of the cellulose under alkaline conditions.[3][4] In protein fibers like wool and silk, the reaction occurs with amino (-NH<sub>2</sub>) and hydroxyl (-OH) groups.[1][5]

## Comparative Performance Data

The efficiency of dyeing and the resulting fastness properties are influenced by the fiber type and the dyeing conditions. The following table summarizes typical performance data for **Reactive Orange 12** on cotton, wool, and silk.

Property	Cotton	Wool	Silk
Fixation Efficiency (%)	~85-95%	~95%	70-92% <a href="#">[6]</a> <a href="#">[7]</a>
Optimal pH for Fixation	10.5 - 11.0 <a href="#">[5]</a>	6.0 - 7.0 (Acidic/Neutral)	8.0 - 9.0 (Mildly Alkaline) <a href="#">[8]</a>
Fixation Temperature	60°C - 80°C <a href="#">[9]</a>	90°C - 100°C	60°C - 90°C <a href="#">[7]</a> <a href="#">[8]</a>
Wash Fastness (1-5)	4-5 <a href="#">[1]</a>	4-5	4-5
Light Fastness (1-8)	~6 <a href="#">[1]</a>	5-6	5-6
Rubbing Fastness - Dry (1-5)	4 <a href="#">[10]</a>	4	4
Rubbing Fastness - Wet (1-5)	3 <a href="#">[10]</a>	3-4	3-4

Note: The values presented are typical and can vary based on the specific dyeing process, dye concentration, and finishing treatments.

## Experimental Protocols

Detailed methodologies are crucial for reproducible results. The following are generalized protocols for the exhaust dyeing of cotton, wool, and silk with **Reactive Orange 12**.

### Protocol 1: Dyeing of Cotton

This protocol is designed for a 10g sample of pre-scoured and bleached cotton fabric.

#### 1. Materials & Reagents:

- 10g pre-treated cotton fabric
- Reactive Orange 12** dye powder (e.g., 0.2g for 2% shade)
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>) as an electrolyte[\[11\]](#)
- Sodium carbonate (Soda Ash, Na<sub>2</sub>CO<sub>3</sub>) as a fixing agent[\[11\]](#)

- Non-ionic soaping agent
- Laboratory dyeing machine with a liquor ratio of 1:20 (200 mL total volume)[10]

## 2. Procedure:

- Dye Bath Preparation: Dissolve the required amount of **Reactive Orange 12** in hot water (approx. 80°C). In a separate container, dissolve the electrolyte (e.g., 60 g/L NaCl).[10][9]
- Exhaustion Phase: Set the dyebath to 50-60°C. Add the dissolved dye and electrolyte. Introduce the cotton fabric and run for 30-45 minutes to allow the dye to migrate to the fiber.
- Fixation Phase: Gradually add the dissolved soda ash (e.g., 15-20 g/L) to the dyebath over 10 minutes. This raises the pH to 10.5-11. Continue the dyeing process at 60-80°C for another 30-60 minutes to form the covalent bond.[9]
- Wash-off: After dyeing, rinse the fabric thoroughly with cold water. Then, perform a soaping wash at 95-100°C for 10-15 minutes with a non-ionic detergent to remove any unfixed dye. [10] Finally, rinse with hot and then cold water, and air dry.

## Protocol 2: Dyeing of Wool and Silk

This protocol is adapted for a 10g sample of pre-washed wool or silk yarn/fabric.

### 1. Materials & Reagents:

- 10g pre-washed wool or silk fabric
- **Reactive Orange 12** dye powder
- Sodium sulfate (anhydrous) as an electrolyte
- Acetic acid or white vinegar to control pH[12]
- Non-ionic detergent
- Laboratory dyeing machine with a liquor ratio of 1:30[8]

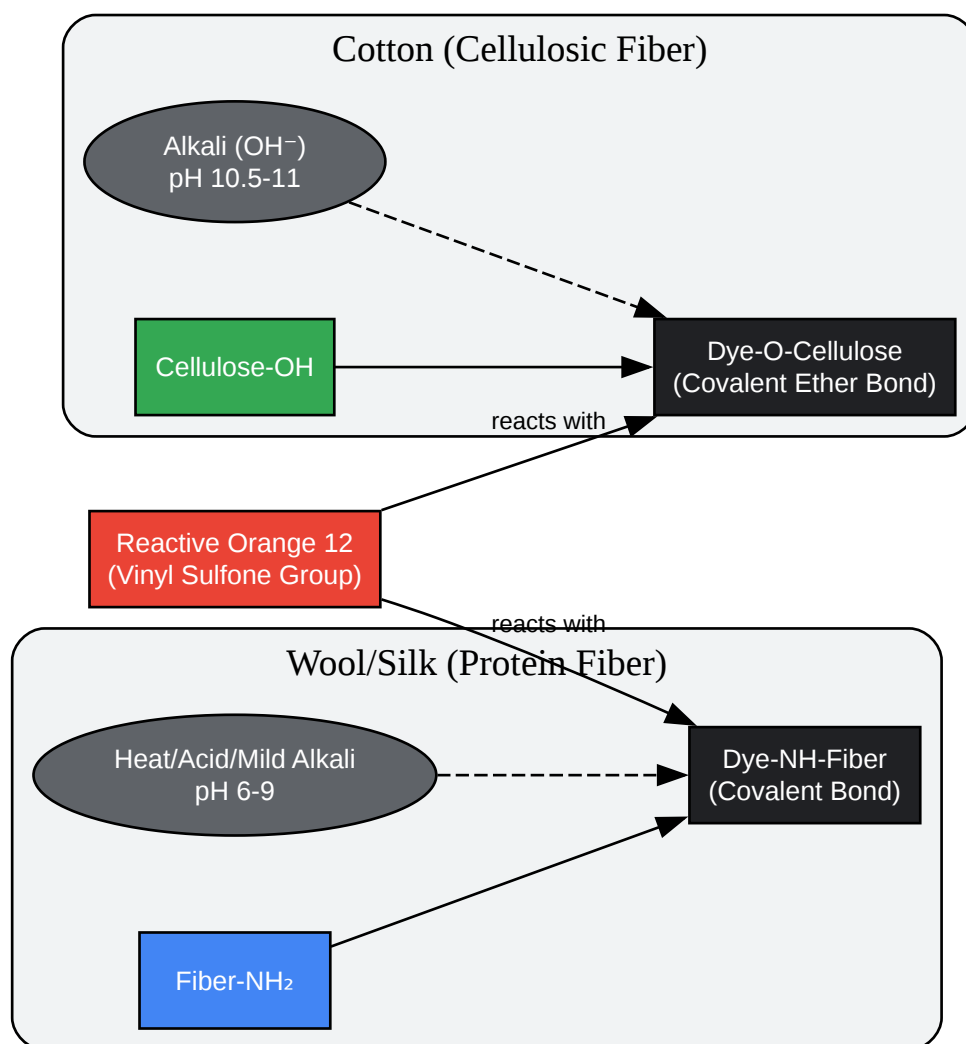
### 2. Procedure:

- Dye Bath Preparation: Prepare a dye solution by dissolving the **Reactive Orange 12** powder in hot water.
- Dyeing Process:
  - For Wool: Start the dyeing at 40°C in a neutral to slightly acidic dyebath (pH 6-7). Add the dissolved dye and electrolyte. Gradually raise the temperature to a simmer (90-100°C) and hold for 30-45 minutes.[12]
  - For Silk: Introduce the silk fabric into the dyebath at room temperature. Add the electrolyte and dye solution. Agitate for 10-20 minutes, then raise the temperature to 60-90°C.[8] For fixation on silk, a mild alkali like sodium bicarbonate may be used to achieve a pH of around 8-9.[7][8] Maintain the temperature for 45-60 minutes.
- Cooling and Rinsing: Allow the dyebath to cool gradually to prevent thermal shock, especially for wool.[12] Remove the fabric and rinse with warm water, followed by cold water until the water runs clear.
- Wash-off: A gentle soaping with a non-ionic detergent can be performed to remove any loose dye.

## Visualizing the Process and Mechanism

To better understand the experimental process and the underlying chemical reactions, the following diagrams are provided.

Caption: Experimental workflow for dyeing fibers with **Reactive Orange 12**.



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Caption: Chemical fixation mechanism of **Reactive Orange 12** on different fibers.

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Address: 3281 E Guasti Rd

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